

Coronene-d12: A Technical Overview for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Coronene-d12

Cat. No.: B580172

[Get Quote](#)

For researchers, scientists, and professionals in drug development and environmental analysis, this guide provides in-depth technical information on **Coronene-d12**, a deuterated polycyclic aromatic hydrocarbon (PAH). This document outlines its key properties and common applications, particularly its role as an internal standard in analytical chemistry.

Core Properties of Coronene-d12

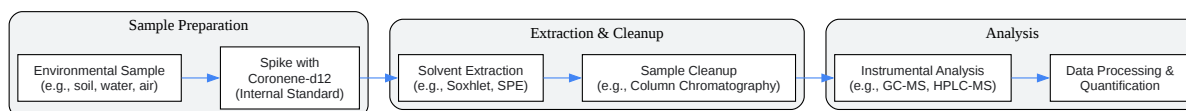
Coronene-d12 is a deuterated form of coronene, a seven-ring polycyclic aromatic hydrocarbon. Its physical and chemical properties are summarized in the table below.

Property	Value
CAS Number	16083-32-2[1][2][3][4][5]
Molecular Formula	C ₂₄ D ₁₂
Molecular Weight	312.43 g/mol
Synonyms	Coronene-d12 (8Cl,9Cl), Coronene D12, 1,2,3,4,5,6,7,8,9,10,11,12- dodecadeuteriocoronene
Chemical Purity	Typically ≥97%
Physical Form	Neat solid
Storage	Store at room temperature, protected from light and moisture

Analytical Applications and Experimental Workflow

Coronene-d12 is primarily utilized as an internal standard in analytical methodologies for the detection and quantification of PAHs in various environmental matrices. Its deuteration makes it chemically similar to the non-deuterated coronene, but with a distinct mass, allowing for accurate quantification via mass spectrometry.

A typical experimental workflow for the analysis of PAHs using **Coronene-d12** as an internal standard is depicted below. This process generally involves sample preparation, spiking with the internal standard, extraction, cleanup, and subsequent analysis by a chromatographic technique coupled with a mass spectrometer.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Coronene (D12,97%) | CAS 16083-32-2 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. Coronene-d12 | CAS 16083-32-2 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 3. Page loading... [[guidechem.com](https://www.guidechem.com)]
- 4. Coronene (D12,97%) 200 µg/mL in Benzene | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 5. cdnisotopes.com [cdnisotopes.com]
- To cite this document: BenchChem. [Coronene-d12: A Technical Overview for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b580172#cas-number-and-molecular-weight-of-coronene-d12>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com